

Technical Guide: STING Agonist-33 Induced IFN- β Production Assay

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Compound of Interest

Compound Name: STING agonist-33

Cat. No.: B15611981

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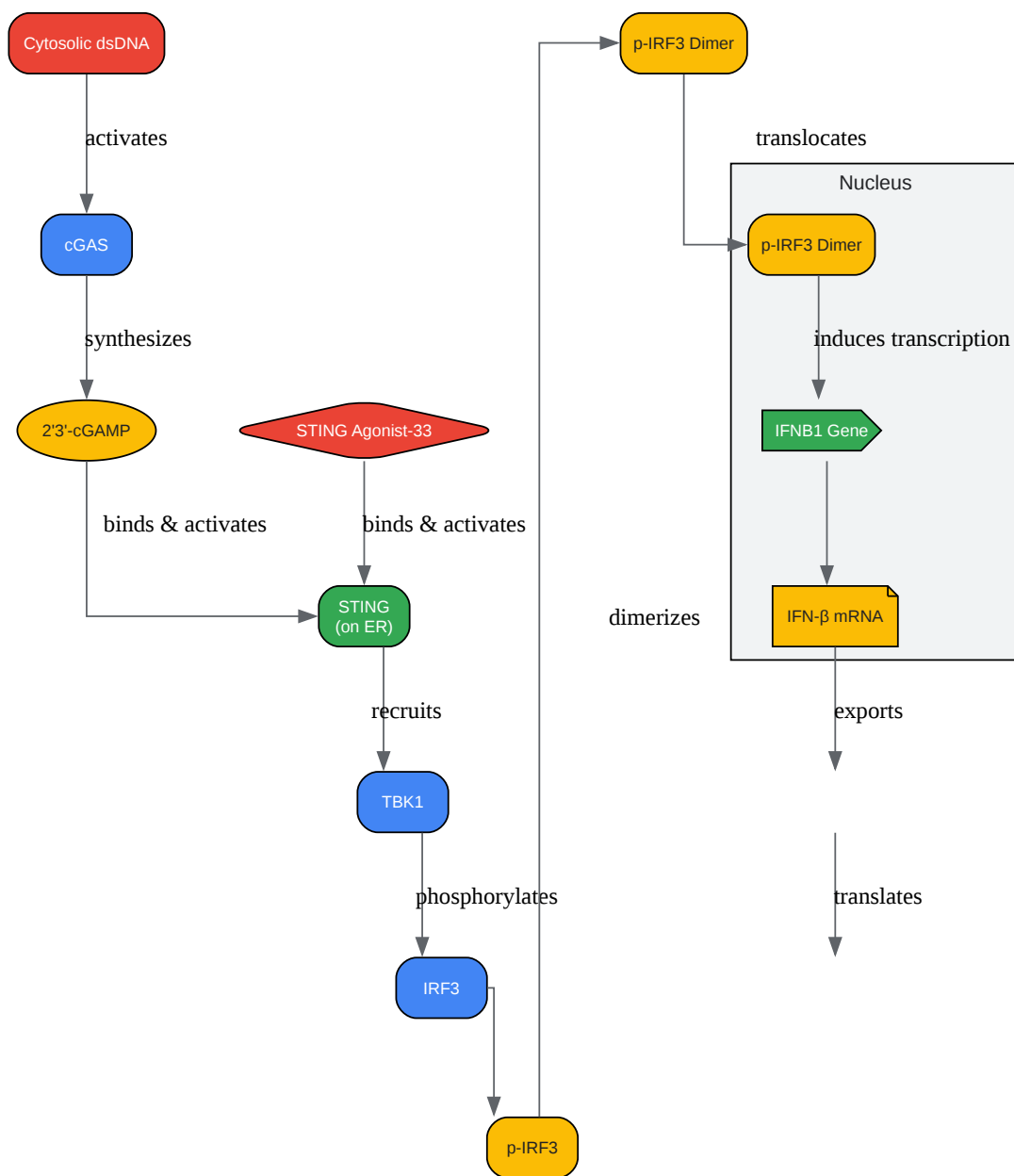
This guide provides a comprehensive overview and detailed protocols for assessing the activity of a novel STING (Stimulator of Interferon Genes) agonist, designated **STING agonist-33**, by measuring the downstream production of Interferon-beta (IFN- β).

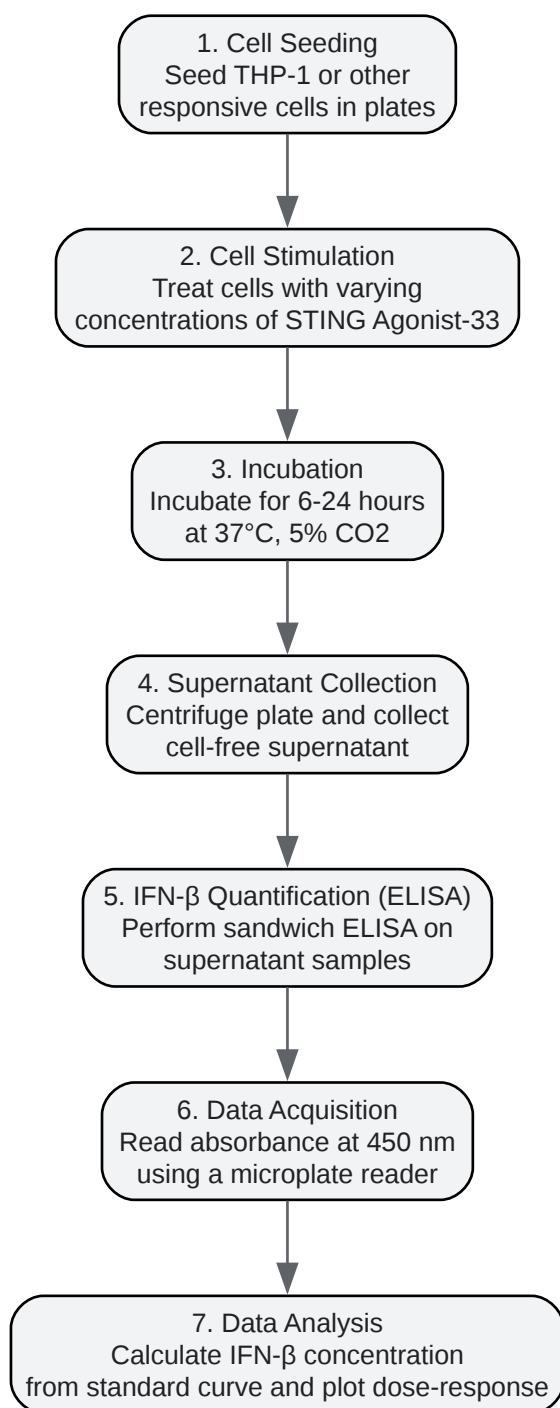
Introduction: The cGAS-STING Pathway

The cyclic GMP-AMP synthase (cGAS)-STING signaling pathway is a critical component of the innate immune system, responsible for detecting cytosolic double-stranded DNA (dsDNA), a hallmark of viral or bacterial infection and cellular damage.[1][2] Upon binding to dsDNA, cGAS synthesizes the second messenger cyclic GMP-AMP (cGAMP).[1][3] cGAMP then binds to and activates STING, an adaptor protein located on the endoplasmic reticulum (ER) membrane.[4][5]

Activation of STING initiates a downstream signaling cascade.[6] STING translocates from the ER to the Golgi apparatus, where it recruits and activates TANK-binding kinase 1 (TBK1).[3][7] TBK1, in turn, phosphorylates the transcription factor Interferon Regulatory Factor 3 (IRF3).[8][9][10] Phosphorylated IRF3 forms dimers, translocates to the nucleus, and binds to Interferon-Stimulated Response Elements (ISREs) in the promoter regions of target genes, most notably the gene encoding IFN- β (IFNB1).[4][9][11] The subsequent transcription and secretion of IFN- β orchestrate a broad antiviral and anti-tumor immune response.[4][12][13] Pharmacological activation of this pathway with small molecule agonists is a promising strategy for cancer immunotherapy and vaccine development.[14][15]

STING Signaling Pathway Diagram





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References

- 1. The STING-IFN- β -Dependent Axis Is Markedly Low in Patients with Relapsing-Remitting Multiple Sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Stimulator of interferon genes - Wikipedia [en.wikipedia.org]
- 5. mdpi.com [mdpi.com]
- 6. Tumor cell-directed STING agonist antibody-drug conjugates induce type III interferons and anti-tumor innate immune responses - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. STING Specifies IRF3 phosphorylation by TBK1 in the Cytosolic DNA Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Characterization of a Novel Compound That Stimulates STING-Mediated Innate Immune Activity in an Allele-Specific Manner [frontiersin.org]
- 10. STING Specifies IRF3 Phosphorylation by TBK1 in the Cytosolic DNA Signaling Pathway | Semantic Scholar [semanticscholar.org]
- 11. Positive feedback regulation of type I interferon by the interferon-stimulated gene STING | EMBO Reports [link.springer.com]
- 12. researchgate.net [researchgate.net]
- 13. youtube.com [youtube.com]
- 14. A cell-based high throughput screening assay for the discovery of cGAS-STING pathway agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Discovery and Mechanistic Study of a Novel Human STING Agonist - PMC [pmc.ncbi.nlm.nih.gov]
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